

Structural Model of the BarA Histidine Kinase Domain: A Technical Guide

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Compound of Interest

Compound Name:	BarA protein
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the structural and functional aspects of the BarA sensor kinase, a crucial component of two-component signal transduction systems in many Gram-negative bacteria. This document details the domain architecture, the molecular signaling pathway, and the experimental protocols used to elucidate its function, serving as a comprehensive resource for researchers in microbiology, structural biology, and drug development.

Introduction to the BarA Sensor Kinase

The BarA (Bacterial Adaptive Response) protein is a highly conserved, membrane-associated sensor histidine kinase (HK). It is a central regulator in bacterial adaptation to environmental and metabolic stress.[1] BarA is the sensor component of a two-component system (TCS), working in concert with its cognate response regulator, UvrY (also known as SirA in Salmonella).[2][3][4] This system, often referred to as BarA-UvrY, plays a global regulatory role in a variety of cellular processes, including carbon metabolism, motility, biofilm formation, virulence, and stress resistance.[2][5] The BarA-UvrY system perceives signals from metabolic

end-products, such as formate and acetate, and transduces this information to modulate gene expression post-transcriptionally.[5]

Domain Architecture and Structural Model

BarA is a member of the tripartite hybrid sensor kinase family.[4][6] Its structure is composed of multiple domains, including N-terminal transmembrane helices for membrane anchoring, a central kinase core, and a C-terminal phosphotransfer domain. While a full-length crystal structure of BarA is not currently available, structural information for individual domains and homologous proteins provides a robust model of its architecture and function.

The cytoplasmic portion of BarA contains the key domains for signal transduction: a Dimerization and Histidine phosphotransfer (DHp) domain, a Catalytic and ATP-binding (CA) domain, a receiver (Rec) domain, and a C-terminal Histidine-containing phosphotransfer (HPT) domain.[6]

Table 1: Key Domains and Conserved Residues in the E. coli BarA-UvrY System

Domain/Protein	Conserved Residue	Function	Reference
BarA DHp Domain	His-302	Site of autophosphorylation	[6]
BarA Rec Domain	Asp-718	Phosphoacceptor site in the hybrid kinase	[6]
BarA HPT Domain	His-861	Site for phosphotransfer to the response regulator	[6]
UvrY Rec Domain	Asp-54	Phosphoacceptor site on the response regulator	[6]

The kinase core (DHp and CA domains) is responsible for ATP binding and autophosphorylation. The DHp domain typically forms a four-helix bundle through dimerization, which is essential for its function.[7][8] The CA domain contains conserved motifs known as the N, G1, F, and G2 boxes, which form the ATP-binding pocket.[8][9]

Structural Data of the BarA HPT Domain

A crystal structure for the Histidine-containing phosphotransfer (HPT) domain of BarA from *E. coli* CFT073 has been solved, providing high-resolution insight into this critical component of the phosphorelay system.

Table 2: Quantitative Structural Data for BarA HPT Domain (PDB ID: 3IQT)

Parameter	Value
Method	X-RAY DIFFRACTION
Resolution	1.40 Å
R-Value Work	0.141
R-Value Free	0.181
Total Structure Weight	14.19 kDa
Modeled Residue Count	123
Atom Count	1,161
Data sourced from RCSB PDB entry 3IQT.	

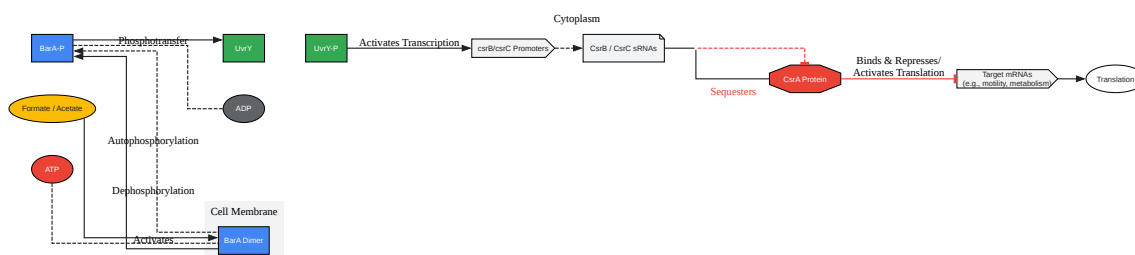
The BarA-UvrY Signaling Pathway

The BarA-UvrY signaling cascade is a key regulatory circuit that links the metabolic state of the cell to global gene expression. The pathway is initiated by the sensing of short-chain carboxylic acids, such as formate and acetate.[\[5\]](#)

Signaling Pathway Workflow:

- **Signal Perception:** BarA senses the presence of metabolic signals like formate and acetate, although the direct binding mechanism is not fully determined.[\[2\]](#)
- **Autophosphorylation:** Upon activation, the CA domain of a BarA dimer catalyzes the transfer of a gamma-phosphate group from an ATP molecule to a conserved histidine residue (His-302) on the DHp domain of the other monomer in a trans reaction.[\[6\]](#)[\[10\]](#)

- **Intramolecular Phosphorelay:** The phosphate group is then transferred intramolecularly to a conserved aspartate residue (Asp-718) in the receiver domain of BarA.[\[6\]](#)
- **Intermolecular Phosphotransfer:** The phosphate is subsequently transferred from the receiver domain to a conserved histidine residue (His-861) in the C-terminal HPT domain.[\[6\]](#)
- **Response Regulator Activation:** The phosphorylated HPT domain of BarA interacts with the response regulator UvrY, transferring the phosphoryl group to a conserved aspartate residue (Asp-54) in UvrY's receiver domain.[\[6\]](#)
- **Transcriptional Regulation:** Phosphorylated UvrY (UvrY-P) acts as a transcriptional activator. It binds to specific DNA sequences in the promoter regions of the genes encoding the small non-coding RNAs, *csrB* and *csrC*, stimulating their transcription.[\[2\]](#)[\[3\]](#)
- **Post-transcriptional Control:** The *CsrB* and *CsrC* sRNAs contain multiple binding sites for the global regulatory protein CsrA. By sequestering CsrA, they prevent it from binding to its target mRNAs, thereby relieving CsrA-mediated translational repression or activation of various genes involved in metabolism, motility, and biofilm formation.[\[2\]](#)[\[5\]](#)



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BarA-UvrY-Csr signaling pathway in E. coli.

Experimental Protocols

The structural and functional characterization of the BarA histidine kinase relies on a combination of biochemical and biophysical techniques. Below are generalized protocols for key experiments.

In Vitro Histidine Kinase Autophosphorylation Assay

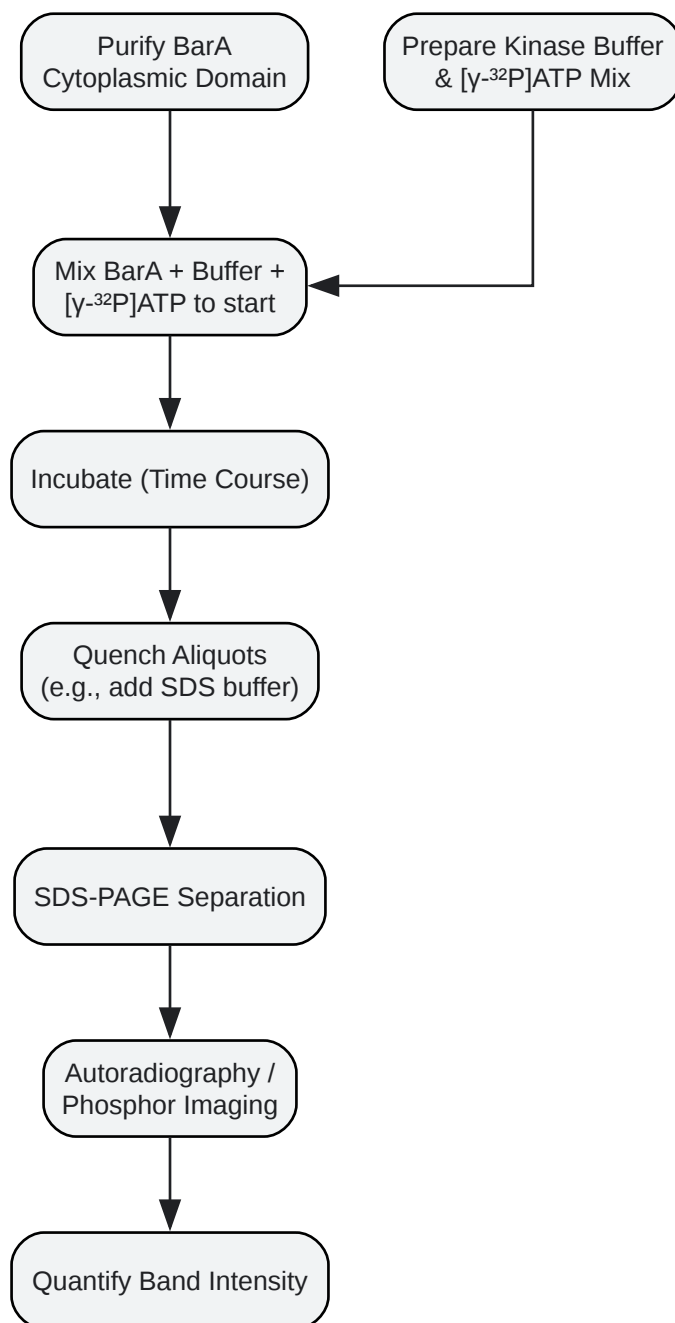
This assay measures the ability of a purified histidine kinase to phosphorylate itself using radiolabeled ATP.

Materials:

- Purified BarA cytoplasmic domain (or full-length protein reconstituted in liposomes)
- Kinase Reaction Buffer (e.g., 50 mM Tris-HCl pH 7.5, 50 mM KCl, 10 mM MgCl₂)
- [γ -³²P]ATP (specific activity ~3000 Ci/mmol)
- ATP stock solution (10 mM)
- Quench Solution (e.g., 4X SDS-PAGE loading buffer or 325 mM H₃PO₄)[[11](#)]
- SDS-PAGE equipment and reagents
- Phosphor imager screen and scanner

Procedure:

- Prepare a master mix of the kinase reaction buffer and purified **BarA protein** to a final concentration of 2-5 μ M.
- Initiate the reaction by adding [γ -³²P]ATP to a final concentration of ~100 μ M (with a small amount of radiolabel spike).
- Incubate the reaction at room temperature (or 37°C) for a defined time course (e.g., 0, 5, 15, 30, 60 minutes).
- At each time point, remove an aliquot of the reaction and stop it by adding an equal volume of Quench Solution.[[11](#)]
- Separate the reaction products by SDS-PAGE.
- Dry the gel and expose it to a phosphor imager screen overnight.
- Scan the screen to visualize the radiolabeled, phosphorylated **BarA protein**. The intensity of the band corresponds to the level of autophosphorylation.[[11](#)][[12](#)]



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Workflow for an in vitro autophosphorylation assay.

Protein Crystallization for X-ray Diffraction

This protocol outlines the general steps for obtaining protein crystals suitable for determining the three-dimensional structure of a BarA domain.

Materials:

- Highly pure and concentrated (>5 mg/mL) protein sample of a BarA domain (e.g., HPT domain)
- Crystallization screens (commercial or custom-made sparse matrix screens)
- Crystallization plates (e.g., 24-well or 96-well sitting or hanging drop plates)
- Pipetting tools for setting up nanoliter-scale drops
- Microscope for crystal visualization

Procedure:

- Sample Preparation: Purify the target BarA domain to >95% homogeneity. Concentrate the protein to 5-10 mg/mL in a low-salt buffer (e.g., 10 mM Tris-HCl pH 7.5, 50 mM NaCl).[\[13\]](#)
- Crystallization Screening: Use the hanging-drop or sitting-drop vapor diffusion method.[\[13\]](#)
[\[14\]](#)
 - Pipette ~500 μ L of the reservoir solution (precipitant from the screen) into the well of the crystallization plate.
 - On a cover slip (hanging drop) or in a micro-well (sitting drop), mix 1 μ L of the protein solution with 1 μ L of the reservoir solution.
 - Seal the well with the cover slip (hanging drop) or with clear tape (sitting drop).
- Incubation: Store the plates in a stable environment (e.g., 20°C) and monitor for crystal growth over several days to weeks using a microscope.
- Crystal Optimization: Once initial "hits" (small crystals or precipitates) are identified, optimize the conditions by systematically varying the pH, precipitant concentration, and protein concentration around the initial hit condition to grow larger, diffraction-quality crystals.[\[14\]](#)

- Data Collection: Harvest a suitable crystal, cryo-protect it if necessary, and expose it to a high-intensity X-ray beam to collect diffraction data.[13]

Electrophoretic Mobility Shift Assay (EMSA)

EMSA is used to detect the binding of a protein (e.g., phosphorylated UvrY) to a specific DNA fragment (e.g., the *csrB* promoter).

Materials:

- Purified UvrY protein
- DNA probe: A short, double-stranded DNA fragment (~30-50 bp) corresponding to the UvrY binding site in the *csrB* or *csrC* promoter.
- DNA labeling reagents (e.g., T4 Polynucleotide Kinase and [γ - ^{32}P]ATP)
- Binding Buffer (e.g., 20 mM Tris-HCl pH 7.6, 50 mM NaCl, 5% glycerol, 1 mM DTT)[15]
- Non-specific competitor DNA (e.g., poly(dI-dC))[15][16]
- Non-denaturing polyacrylamide gel (e.g., 5% acrylamide in TGE buffer)
- Electrophoresis equipment

Procedure:

- Probe Labeling: End-label the DNA probe with ^{32}P using T4 Polynucleotide Kinase. Purify the labeled probe to remove unincorporated nucleotides.
- Phosphorylation of UvrY: If testing the effect of phosphorylation, incubate purified UvrY with a phosphodonor (e.g., acetyl phosphate or pre-phosphorylated BarA) prior to the binding reaction.
- Binding Reaction: In a microfuge tube, combine the binding buffer, a non-specific competitor DNA, and the purified UvrY-P protein. Incubate for 10-15 minutes at room temperature.[15]

- Add the radiolabeled DNA probe to the reaction mixture and incubate for another 20-30 minutes at room temperature to allow binding to occur.[17]
- Electrophoresis: Load the samples onto a pre-run non-denaturing polyacrylamide gel. Run the gel at a constant voltage until the free probe has migrated approximately two-thirds of the way down the gel.[16]
- Detection: Dry the gel and expose it to a phosphor imager screen. A "shifted" band, which migrates more slowly than the free probe, indicates the formation of a UvrY-DNA complex. The specificity of this interaction can be confirmed by adding an excess of unlabeled "cold" probe as a specific competitor, which should diminish the shifted band.[18]

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